

CAS number and molecular structure of N,N-bis(trideuteriomethyl)nitrous amide

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Compound of Interest

Compound Name: *N,N-bis(trideuteriomethyl)nitrous amide*

Cat. No.: B018138

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In-Depth Technical Guide: N,N-bis(trideuteriomethyl)nitrous amide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the CAS number, molecular structure, synthesis, and applications of **N,N-bis(trideuteriomethyl)nitrous amide**, a critical analytical standard in pharmaceutical and environmental analysis.

Chemical Identity and Molecular Structure

N,N-bis(trideuteriomethyl)nitrous amide, also known as N-Nitrosodimethylamine-d6 (NDMA-d6), is the deuterated analog of the well-known probable human carcinogen, N-Nitrosodimethylamine (NDMA). The six hydrogen atoms in the two methyl groups of NDMA are replaced with deuterium, a stable isotope of hydrogen. This isotopic labeling makes it an ideal internal standard for the quantification of NDMA in various matrices using mass spectrometry-based methods.

Molecular Structure:

The molecular structure of **N,N-bis(trideuteriomethyl)nitrous amide** is as follows:

Analytical workflow for the quantification of NDMA using NDMA-d6 as an internal standard.

Signaling Pathways

Information regarding the direct interaction of **N,N-bis(trideuteriomethyl)nitrous amide** with specific signaling pathways is not applicable. As an isotopically labeled internal standard, its purpose is for analytical quantification rather than eliciting a biological or pharmacological response. The toxicological effects of its non-deuterated analog, NDMA, are well-documented and involve metabolic activation to a reactive electrophile that can alkylate DNA, leading to mutagenicity and carcinogenicity. However, studies on the specific signaling pathways are focused on the non-deuterated compound.

Conclusion

N,N-bis(trideuteriomethyl)nitrous amide is an indispensable tool for researchers, scientists, and drug development professionals involved in the safety assessment of pharmaceuticals and other consumer products. Its well-defined chemical and physical properties, coupled with established analytical applications, ensure accurate and reliable quantification of the potentially carcinogenic impurity, NDMA. The synthesis, while requiring careful handling, is achievable through established chemical procedures. This technical guide provides a foundational understanding of this critical analytical standard.

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